

Application Notes: The Role of Sodium Silicate in Specialty Ceramic Manufacturing

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sodium plumbate	
Cat. No.:	B1614394	Get Quote

Introduction

Sodium silicate, commonly known as water glass, is a versatile and widely utilized compound in the manufacturing of specialty ceramics. Its application spans various functions, including as a binder, deflocculant, and sintering aid. These roles are critical in controlling the physical and chemical properties of the final ceramic product. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals on the use of sodium silicate in the production of advanced ceramic materials.

Key Applications and Mechanisms

Sodium silicate serves several key functions in ceramic processing:

- As a Binder: It provides green strength to ceramic bodies, which is the mechanical strength
 of the ceramic article before firing. This is crucial for handling and shaping processes. The
 silicate forms a glassy film upon drying, binding the ceramic particles together.
- As a Deflocculant: In ceramic slurries, sodium silicate helps to disperse fine particles, preventing them from agglomerating. This leads to a more uniform and stable suspension, which is essential for slip casting and spray drying processes.
- As a Sintering Aid: During firing, sodium silicate can form a liquid phase at a relatively low temperature. This liquid phase facilitates the rearrangement and densification of ceramic



particles, a process known as liquid phase sintering. This can lead to a reduction in the required sintering temperature and improved final properties of the ceramic.[1]

Quantitative Data on the Effects of Sodium Silicate

The addition of sodium silicate can significantly influence the properties of the final ceramic product. The following table summarizes the effects of sodium silicate on the properties of alumina ceramics.

Sodium Silicate Content (wt%)	Magnesium Carbonate (wt%)	Bulk Density (g/cm³)	Water Absorption (%)
0	0	3.50	2.50
5	0	3.60	1.50
10	0	3.65	0.75
15	0	3.70	0.50
0	1	3.55	2.00
5	1	3.65	1.00
10	1	3.75	0.37
15	1	3.80	0.25

Data adapted from a study on the effects of sodium silicate as a liquid phase sintering additive on the properties of alumina ceramics.[1]

Experimental Protocols

Protocol 1: Preparation of Alumina Ceramic with Sodium Silicate as a Sintering Aid

This protocol describes the steps for preparing an alumina ceramic body using sodium silicate as a liquid phase sintering additive.

Materials:

Alumina (Al₂O₃) powder



- Sodium silicate (Na₂SiO₃) solution
- Magnesium carbonate (MgCO₃) powder (as a grain growth inhibitor)
- Organic binder solution (e.g., sodium carboxymethyl cellulose CMC)
- Distilled water

Procedure:

- Binder Preparation: Prepare a solution of the organic binder in distilled water.
- Additive Dispersion: Disperse the desired amount of MgCO₃ powder into the organic binder solution.
- Mixing: Add the sodium silicate solution to the binder-MgCO₃ mixture and stir thoroughly.
- Dough Formation: Gradually add the alumina powder to the liquid mixture while kneading to form a homogeneous dough.
- Forming: Shape the ceramic dough into the desired form using techniques such as extrusion or uniaxial pressing.
- Drying: Dry the formed ceramic pieces at 110°C for 24 hours.
- Sintering: Fire the dried pieces in a furnace at 1600°C for 2 hours.[1]

Protocol 2: Using Sodium Silicate for Surface Texturing of Pottery

This protocol details a technique to create a crackled texture on the surface of pottery using sodium silicate.

Materials:

- Freshly thrown pottery piece
- Sodium silicate solution
- Heat gun or propane torch




Procedure:

- Application: Apply a coat or two of sodium silicate to the surface of the freshly thrown pot.
- Drying: Use a heat gun to dry the sodium silicate layer until it no longer comes off on your hand. The surface should be firm but not completely dry.[2]
- Stretching: From the inside of the pot, gently stretch the clay. This will cause the dried sodium silicate layer to crack, creating a textured surface. The thickness of the sodium silicate application will influence the size of the cracks.[2][3]

Visualizations

Experimental Workflow for Ceramic Synthesis




Click to download full resolution via product page

Caption: Workflow for synthesizing specialty ceramics using sodium silicate.

Logical Relationship of Sodium Silicate Addition to Ceramic Properties





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. youtube.com [youtube.com]
- 3. youtube.com [youtube.com]
- To cite this document: BenchChem. [Application Notes: The Role of Sodium Silicate in Specialty Ceramic Manufacturing]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614394#use-of-sodium-plumbate-in-the-manufacturing-of-specialty-ceramics]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com